

An In-depth Technical Guide to Diphenyldiethyltin-d10: Commercial Availability and Analytical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenyldiethyltin-d10

Cat. No.: B15558212

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Diphenyldiethyltin-d10**, a deuterated organotin compound. It is intended to serve as a valuable resource for researchers and professionals in analytical chemistry, environmental science, and toxicology who require a high-purity, isotopically labeled internal standard for the quantification of organotin compounds. This document summarizes product specifications from key suppliers, outlines a detailed experimental protocol for its use in gas chromatography-mass spectrometry (GC-MS), and illustrates a generalized toxicological pathway associated with organotin compounds.

Commercial Suppliers and Availability

Diphenyldiethyltin-d10 is available from a select number of specialized chemical suppliers. The following table summarizes the product offerings from key vendors. Please note that pricing and availability are subject to change and should be confirmed directly with the suppliers.

Supplier	Catalog Number	Molecular Formula	Molecular Weight (g/mol)	Available Quantities	Purity
Toronto Research Chemicals (TRC)	D487602	C ₁₆ D ₁₀ H ₁₀ Sn	341.102	10 mg, 100 mg	>95% (typically)
LGC Standards (distributor for TRC)	TRC-D487602-10MG, TRC-D487602-100MG	C ₁₆ D ₁₀ H ₁₀ Sn	341.102	10 mg, 100 mg	Not specified
CymitQuimica (distributor for TRC)	TR-D487602	C ₁₆ D ₁₀ H ₁₀ Sn	341.102	10 mg, 100 mg	Not specified
Santa Cruz Biotechnology, Inc.	sc-210000	C ₁₆ H ₁₀ D ₁₀ Sn	341.1	Not specified	Not specified
C/D/N Isotopes Inc.	D-8321	C ₁₆ H ₁₀ D ₁₀ Sn	341.10	10 mg, 25 mg	98 atom % D

Experimental Protocol: Quantification of Organotin Compounds in Environmental Samples using GC-MS with Diphenyldiethyltin-d10 as an Internal Standard

The primary application of **Diphenyldiethyltin-d10** is as an internal standard for the accurate quantification of organotin compounds in various matrices, particularly in environmental samples like sediment and water.[1] Its deuterated nature ensures it behaves chemically similarly to the non-labeled analytes of interest during sample preparation and analysis, while its distinct mass allows for its separate detection by mass spectrometry.

Objective:

To determine the concentration of target organotin compounds (e.g., tributyltin, triphenyltin) in a sediment sample using gas chromatography-mass spectrometry with isotope dilution.

Materials:

- **Diphenyldiethyltin-d10** solution (1 µg/mL in isooctane)
- Target organotin compound standards
- Solvents: Hexane, Dichloromethane, Methanol (pesticide grade)
- Reagents: Sodium tetraethylborate (NaBEt₄), Acetic acid, Sodium acetate
- Apparatus: Gas chromatograph coupled to a mass spectrometer (GC-MS), ultrasonic bath, centrifuge, rotary evaporator, autosampler vials.

Methodology:

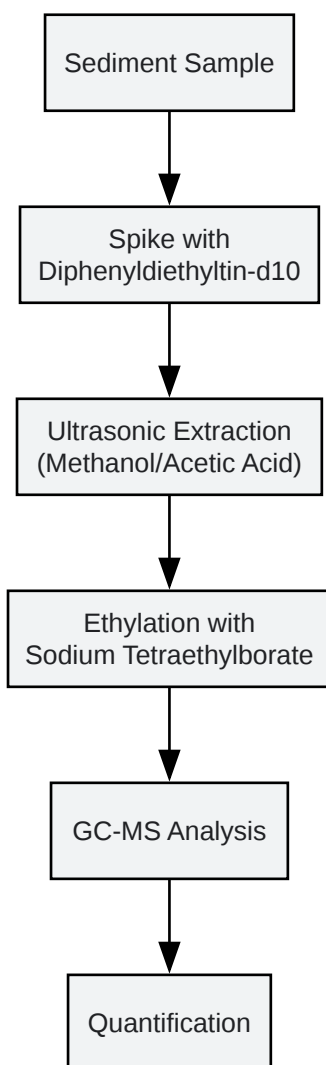
- Sample Preparation and Extraction:
 - Weigh 10 g of the sediment sample into a centrifuge tube.
 - Spike the sample with a known amount of the **Diphenyldiethyltin-d10** internal standard solution.
 - Add 20 mL of a methanol/acetic acid mixture and extract the organotin compounds by ultrasonication for 30 minutes.
 - Centrifuge the sample and collect the supernatant. Repeat the extraction process twice.
 - Combine the supernatants and reduce the volume using a rotary evaporator.
- Derivatization:
 - To make the polar organotin compounds volatile for GC analysis, a derivatization step is necessary.^[1]

- Adjust the pH of the extract to 4.5 using an acetate buffer.
- Add 1 mL of 2% sodium tetraethylborate (NaBEt₄) in ethanol to the extract to ethylate the organotin chlorides.
- Vortex the mixture for 2 minutes and then add 5 mL of hexane to extract the derivatized (ethylated) organotin compounds.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- GC-MS Analysis:
 - Concentrate the final extract to a volume of 1 mL.
 - Inject 1 µL of the extract into the GC-MS system.
 - GC Conditions:
 - Column: 30 m x 0.25 mm ID, 0.25 µm film thickness (e.g., DB-5ms)
 - Carrier Gas: Helium at a constant flow of 1 mL/min
 - Oven Program: Start at 60°C, hold for 2 min, ramp to 280°C at 10°C/min, hold for 5 min.
 - MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Monitor characteristic ions for the derivatized target analytes and for the ethylated **Diphenyldiethyltin-d10** internal standard.
- Quantification:
 - Create a calibration curve by analyzing standards of the target organotin compounds with a constant concentration of the **Diphenyldiethyltin-d10** internal standard.

- Calculate the concentration of the target analytes in the sample by comparing the peak area ratios of the analyte to the internal standard against the calibration curve.

Visualizations

Experimental Workflow

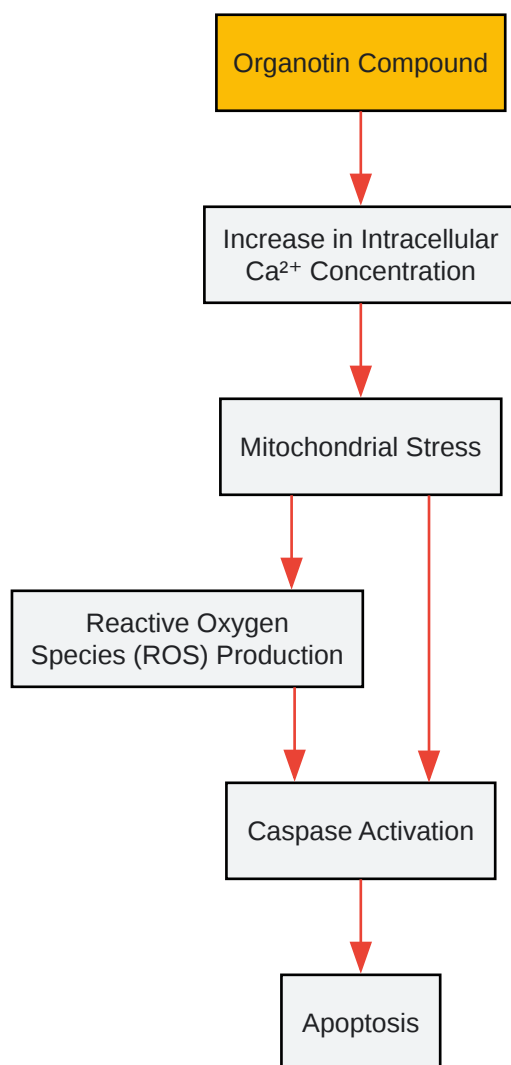


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Caption: A schematic of the GC-MS experimental workflow.

Generalized Toxicological Pathway of Organotin Compounds

While specific signaling pathways for **Diphenyldiethyltin-d10** are not well-documented, organotin compounds, in general, are known to induce cellular toxicity through various mechanisms. The following diagram illustrates a generalized pathway of organotin-induced apoptosis.



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Caption: Generalized pathway of organotin-induced apoptosis.

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References

- 1. ysi.com [ysi.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Diphenyldiethyltin-d10: Commercial Availability and Analytical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15558212#diphenyldiethyltin-d10-commercial-suppliers-and-availability>]

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